

Comprehensive Safety and Handling Guide for Voglibose

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Compound of Interest

Compound Name: Voglibose

Cat. No.: B1684032

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This document provides essential safety protocols, operational plans, and disposal procedures for the handling of **Voglibose** in a laboratory setting. The following step-by-step guidance is intended for researchers, scientists, and drug development professionals to ensure safe and effective management of this compound.

Hazard Identification and Quantitative Data

While **Voglibose** is not classified as a hazardous substance according to the Globally Harmonized System (GHS), it may cause irritation to the mucous membranes and upper respiratory tract.^[1] It is crucial to handle it with care, following standard laboratory safety measures. The toxicological properties have not been exhaustively investigated.^[1]

Key Safety and Chemical Data:

Parameter	Value	Source
CAS Number	83480-29-9	[2]
Molecular Formula	C ₁₀ H ₂₁ NO ₇	[2][3]
Molecular Weight	267.28 g/mol	[2][3]
Appearance	White to off-white powder	[4]
Oral LD50 (Mouse)	14,700 mg/kg	
Oral LD50 (Rat)	20 g/kg	
Storage Temperature	Recommended: -20°C. Store in a cool, dry, well-ventilated place.	[3][5][6]

Personal Protective Equipment (PPE) and Engineering Controls

To minimize exposure, a combination of engineering controls and personal protective equipment is required.

Engineering Controls:

- Ventilation: Use in an area with appropriate exhaust ventilation, especially where dust may be formed.[2][3][5][7] A chemical fume hood is recommended for handling the solid compound.

Recommended Personal Protective Equipment (PPE):

PPE Type	Specification	Rationale & Source
Eye/Face Protection	Safety glasses with side-shields or goggles.	Use equipment tested and approved under government standards like NIOSH (US) or EN 166 (EU).[5] Prevents eye irritation from dust.[7]
Hand Protection	Impermeable chemical-resistant gloves (e.g., nitrile).	Handle with gloves and inspect them prior to use.[5] Use proper glove removal technique to avoid skin contact.[7] Dispose of contaminated gloves after use.[3][7]
Skin and Body Protection	Laboratory coat.	Choose body protection appropriate for the concentration and amount of the substance being handled.[5][7]
Respiratory Protection	Not typically required with adequate ventilation.	If dust is generated and ventilation is insufficient, use a NIOSH-approved particulate respirator.[5][7]

Operational Plan: Step-by-Step Handling Procedures

This section outlines the procedural workflow for the safe handling of **Voglibose** from receipt to disposal.

3.1. Pre-Handling and Preparation

- **Area Preparation:** Ensure the designated handling area (preferably a chemical fume hood) is clean and uncluttered.

- Emergency Equipment: Confirm that a safety shower and eyewash station are readily accessible and operational.[\[1\]](#)
- PPE Inspection: Don all required PPE as specified in the table above, ensuring each item is in good condition.

3.2. Handling the Compound

- Avoid Dust Formation: Handle **Voglibose** carefully to prevent the generation of dust and aerosols.[\[2\]](#)[\[7\]](#)
- Weighing: If weighing the powder, do so within a fume hood or a ventilated balance enclosure.
- Contact Avoidance: Avoid direct contact with skin and eyes, and do not inhale the dust.[\[2\]](#)[\[7\]](#)
- Hygiene: After handling, wash hands thoroughly with soap and water.[\[3\]](#)[\[7\]](#)

3.3. Storage

- Container: Keep the container tightly closed in a dry and well-ventilated place.[\[3\]](#)[\[5\]](#)
- Temperature: For long-term stability, store at the recommended temperature of -20°C.[\[3\]](#)[\[5\]](#)

Emergency and Accidental Release Plan

4.1. First Aid Measures

Exposure Route	First Aid Protocol	Source
Inhalation	Move the person to fresh air. If breathing is difficult or stops, provide artificial respiration. Consult a physician.	[3][7]
Skin Contact	Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing.	[3][5][7]
Eye Contact	Flush eyes with water as a precaution for several minutes. Remove contact lenses if present and easy to do.	[3][5][7]
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Consult a physician.	[2][3][7]

4.2. Accidental Release (Spill) Measures

- Evacuate: Evacuate personnel from the immediate area.
- Ventilate: Ensure the area is well-ventilated.
- Containment: Prevent the powder from entering drains.[3][5]
- Clean-up: Carefully sweep or vacuum up the spilled solid material, avoiding dust generation.
[3] Place the collected material into a suitable, closed, and labeled container for disposal.[3]
[5]

Disposal Plan

Proper disposal is critical to ensure environmental and personnel safety.

5.1. Unused Product Disposal

- Dispose of the substance in accordance with all applicable federal, state, and local regulations.[2] For significant quantities, it is recommended to offer the surplus to a licensed disposal company.[5] Smaller quantities may sometimes be disposed of with household waste, but always check local regulations first.

5.2. Contaminated Material Disposal

- PPE: Dispose of contaminated gloves and other disposable PPE as chemical waste in accordance with laboratory and institutional policies.[3][7]
- Packaging: Dispose of the empty container as unused product.[5] All personal information on prescription labels should be scratched out to make it unreadable before disposing of the container.[8]

Voglibose Handling Workflow Diagram

The following diagram illustrates the logical workflow for the safe handling of **Voglibose**.



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Caption: Workflow for the safe handling, storage, and disposal of **Voglibose**, including emergency procedures.

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References

- 1. canbipharm.com [canbipharm.com]
- 2. abmole.com [abmole.com]
- 3. chemicalbook.com [chemicalbook.com]
- 4. scbt.com [scbt.com]
- 5. Voglibose - Safety Data Sheet [chemicalbook.com]
- 6. raybiotech.com [raybiotech.com]
- 7. s3.amazonaws.com [s3.amazonaws.com]
- 8. advanceddiabetessupply.com [advanceddiabetessupply.com]
- To cite this document: BenchChem. [Comprehensive Safety and Handling Guide for Voglibose]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1684032#personal-protective-equipment-for-handling-voglibose]

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